

6-Bromo-2-methylnicotinaldehyde molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **6-Bromo-2-methylnicotinaldehyde**

Cat. No.: **B1529668**

[Get Quote](#)

An In-Depth Technical Guide to **6-Bromo-2-methylnicotinaldehyde**

Abstract

This technical guide provides a comprehensive overview of **6-Bromo-2-methylnicotinaldehyde** (CAS No. 926293-55-2), a key heterocyclic building block in modern organic synthesis and medicinal chemistry. The document delineates its molecular structure, physicochemical properties, and spectroscopic characteristics. A detailed, multi-step synthetic pathway is presented, complete with mechanistic insights and a validated experimental protocol. Furthermore, this guide explores the compound's applications as a versatile intermediate in the development of novel pharmaceuticals and functional materials, serving as an essential resource for researchers, scientists, and professionals in drug development.

Introduction

6-Bromo-2-methylnicotinaldehyde, also known as 6-Bromo-2-methyl-pyridine-3-carbaldehyde, is a substituted pyridine derivative that has garnered significant interest as a synthetic intermediate.^[1] Its structure is characterized by a pyridine ring functionalized with a bromine atom, a methyl group, and an aldehyde group. This unique arrangement of functional groups offers multiple reactive sites, making it a highly versatile precursor for constructing more complex molecular architectures. The electron-withdrawing nature of the pyridine nitrogen and the bromine atom, combined with the reactivity of the aldehyde and the potential for modification of the methyl group, provides a rich chemical canvas for synthetic chemists. This

guide aims to provide a senior-level perspective on the core attributes of this compound, grounded in established chemical principles and synthetic methodologies.

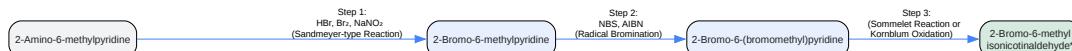
Molecular Structure and Physicochemical Properties

The molecular integrity of **6-Bromo-2-methylnicotinaldehyde** is defined by its specific arrangement of atoms and functional groups, which dictates its reactivity and physical properties.

Molecular Structure

The core of the molecule is a pyridine ring. An aldehyde group (-CHO) is located at the 3-position, a methyl group (-CH₃) at the 2-position, and a bromine atom (Br) at the 6-position. This substitution pattern creates a unique electronic environment within the aromatic ring, influencing the reactivity of each functional group.

*Note: This workflow illustrates the synthesis of the isomeric 2-Bromo-6-methylisocotinaldehyde. A structurally analogous and highly relevant pathway. A similar strategy would apply for the target molecule.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemwhat.com [chemwhat.com]

- To cite this document: BenchChem. [6-Bromo-2-methylnicotinaldehyde molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1529668#6-bromo-2-methylnicotinaldehyde-molecular-structure-and-weight\]](https://www.benchchem.com/product/b1529668#6-bromo-2-methylnicotinaldehyde-molecular-structure-and-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com